

# Application Notes and Protocols for Ethametsulfuron-Methyl in Integrated Weed Management

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## Compound of Interest

Compound Name: *Ethametsulfuron-methyl*

Cat. No.: *B166122*

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These application notes and protocols provide a comprehensive guide to the use of **ethametsulfuron-methyl** in integrated weed management (IWM) programs. This document details the herbicide's mode of action, application strategies, and experimental procedures for efficacy evaluation, tailored for a scientific audience.

## Introduction

**Ethametsulfuron-methyl** is a selective, systemic, post-emergence sulfonylurea herbicide.<sup>[1]</sup> It is primarily used for the control of broadleaf weeds in oilseed rape (canola).<sup>[1][2][3][4]</sup> Its mode of action and selectivity make it a valuable tool in IWM, aiding in the management of herbicide resistance when used judiciously in rotation or combination with other herbicides.<sup>[1]</sup>

## Mode of Action

**Ethametsulfuron-methyl**'s primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).<sup>[1][5][6]</sup> ALS is a critical enzyme in the biosynthesis pathway of branched-chain amino acids: valine, leucine, and isoleucine.<sup>[1][5]</sup> By blocking this enzyme, **ethametsulfuron-methyl** halts protein synthesis and cell division, leading to the cessation of plant growth and eventual death of susceptible weeds.

[1] The herbicide is absorbed through both the leaves and roots and is translocated throughout the plant.[1]

## Application and Efficacy

**Ethametsulfuron-methyl** is most effective when applied post-emergence to actively growing weeds at the 2- to 4-leaf stage.[1] Optimal performance is achieved under mild temperatures (15–25°C) and good soil moisture conditions.[1]

**Table 1: Efficacy and Application Rates of Ethametsulfuron-Methyl against Key Broadleaf Weeds**

Weed Species	Scientific Name	Typical Application Rate (g a.i./ha)	Efficacy (% Control)
Wild Mustard	Sinapis arvensis	16 - 22.5	Good to Excellent
Shepherd's Purse	Capsella bursa-pastoris	15 - 22.5	Good to Excellent
Field Pennycress	Thlaspi arvense	15 - 22.5	Good to Excellent
Redroot Pigweed	Amaranthus retroflexus	16 - 22.5	Good
Common Lambsquarters	Chenopodium album	16 - 22.5	Good
Chickweed	Stellaria media	15 - 22.5	Good to Excellent
Cranesbill	Geranium spp.	22.5	Good
Mayweed	Matricaria spp.	22.5	Good

Note: Efficacy can vary based on environmental conditions, weed growth stage, and the presence of herbicide-resistant biotypes. Application rates are derived from various sources, including product labels and research articles. A common application rate for a 75% Water Dispersible Granule (WDG) formulation is 20 grams of product per hectare, which corresponds to 15 g a.i./ha.[1] A proposed single application use in canola is up to 0.019 lb ai/A, which is approximately 21.3 g a.i./ha.[6]

## Integrated Weed Management and Tank-Mixing

To broaden the spectrum of controlled weeds and manage herbicide resistance, **ethametsulfuron-methyl** can be integrated into a comprehensive IWM program. This includes rotating with herbicides from different mode-of-action groups and utilizing tank mixes.<sup>[1]</sup> It is often mixed with graminicides to control both broadleaf and grass weeds in a single application.<sup>[1]</sup>

**Table 2: Tank-Mix Partners for Ethametsulfuron-Methyl in Oilseed Rape**

Tank-Mix Partner	Herbicide Group	Target Weeds	Notes
Metazachlor + Quinmerac	Group 15 (K3) + Group 4 (O)	Annual grasses and broadleaf weeds	Enhances broad- leaved weed activity. <sup>[4]</sup>
Dimethenamid + Metazachlor	Group 15 (K3)	Annual grasses and some broadleaf weeds	Provides residual control. <sup>[4]</sup>
Dimethenamid + Metazachlor + Quinmerac	Group 15 (K3) + Group 4 (O)	Broad-spectrum control of grasses and broadleaf weeds	Offers multiple modes of action. <sup>[4]</sup>
Clethodim	Group 1 (A)	Annual and perennial grasses	For control of emerged grass weeds.
Quizalofop-P-ethyl	Group 1 (A)	Annual and perennial grasses	Systemic control of grass weeds.

Note: Always perform a jar test to ensure physical compatibility before large-scale tank mixing.<sup>[1]</sup> Follow all label instructions for both **ethametsulfuron-methyl** and the tank-mix partner.

## Experimental Protocols

The following protocols are designed for researchers conducting field trials to evaluate the efficacy of **ethametsulfuron-methyl**.

## Field Trial Protocol for Efficacy Evaluation

Objective: To determine the efficacy of **ethametsulfuron-methyl**, alone and in tank-mix combinations, for the control of broadleaf weeds in oilseed rape.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replications: 4.
- Plot Size: 2 m x 5 m (or other appropriate size for the available equipment).
- Treatments:
  - Untreated control (weedy check).
  - Weed-free control (hand-weeded).
  - **Ethametsulfuron-methyl** at three rates (e.g., 15, 22.5, and 30 g a.i./ha).
  - **Ethametsulfuron-methyl** (22.5 g a.i./ha) + a selected graminicide at its recommended rate.
  - A standard commercial herbicide treatment for comparison.

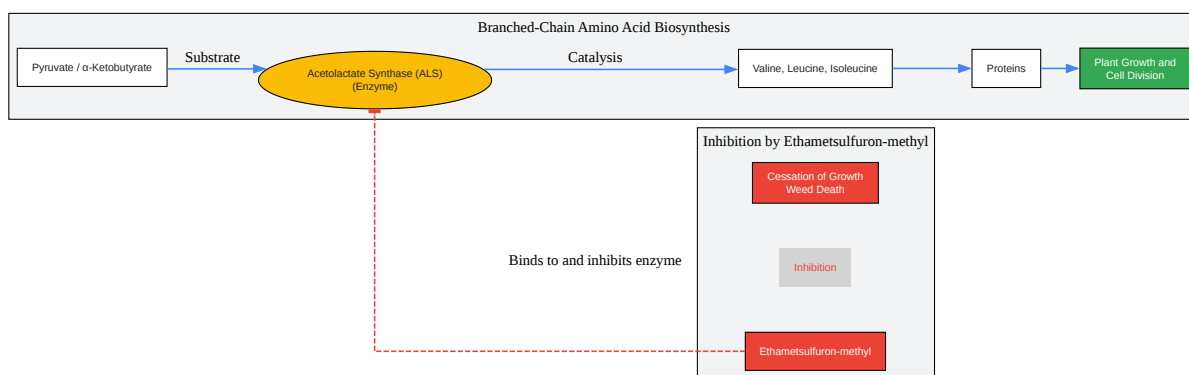
Materials and Methods:

- Site Selection: Choose a field with a uniform and representative population of the target broadleaf weeds.
- Crop Establishment: Sow a suitable variety of oilseed rape at the recommended seeding rate and depth.
- Treatment Application:
  - Apply herbicides at the 2-4 leaf stage of the target weeds using a calibrated plot sprayer.

- Use a spray volume of 100-200 L/ha and a pressure of 200-300 kPa to ensure uniform coverage.
- Include a non-ionic surfactant at the recommended concentration if required by the product label.
- Data Collection:
  - Weed Density: Count the number of individual weed species in two 0.25 m<sup>2</sup> quadrats per plot before spraying and at 14, 28, and 56 days after treatment (DAT).
  - Weed Biomass: At 56 DAT, harvest all weeds from the two quadrats, dry them at 70°C for 72 hours, and record the dry weight.
  - Crop Tolerance: Visually assess crop injury (phytotoxicity) at 7, 14, and 28 DAT using a 0-100% scale (0 = no injury, 100 = crop death).
  - Crop Yield: Harvest the central area of each plot at crop maturity, and determine the grain yield, adjusting for moisture content.
- Statistical Analysis:
  - Analyze the data using Analysis of Variance (ANOVA).
  - Use a suitable mean separation test (e.g., Tukey's HSD or Fisher's LSD) at a significance level of  $p < 0.05$  to compare treatment means.

## Visualizations

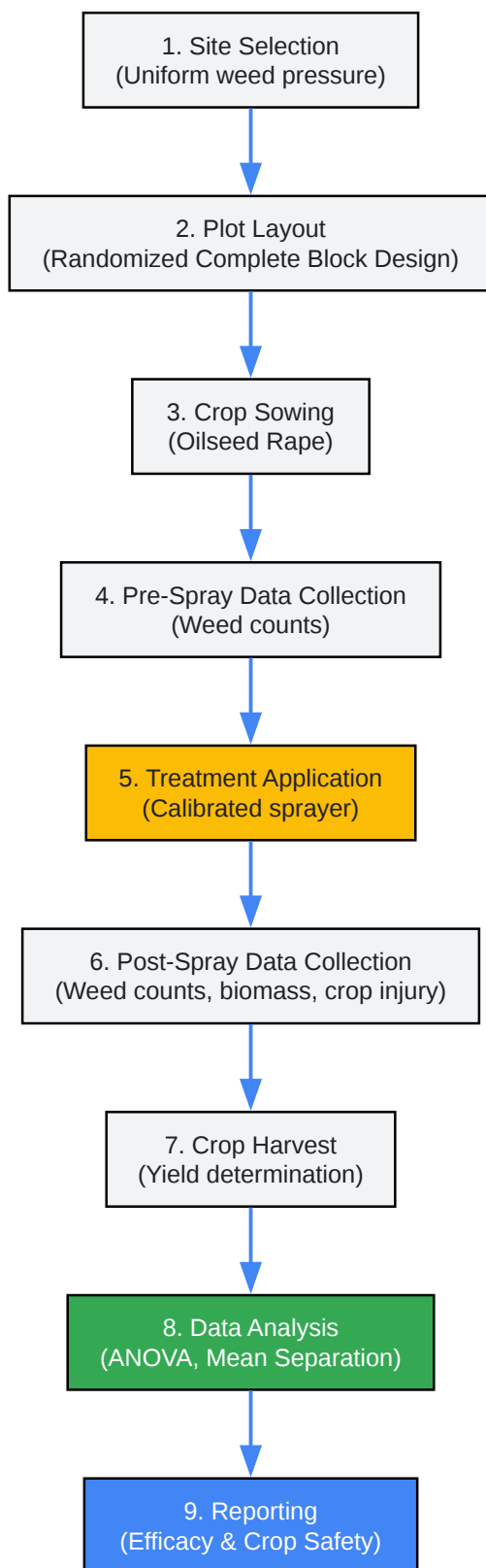
### Signaling Pathway of ALS Inhibition



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Caption: Inhibition of Acetolactate Synthase (ALS) by **Ethametsulfuron-methyl**.

## Experimental Workflow for Efficacy Trial



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Caption: Workflow for an **Ethametsulfuron-methyl** Efficacy Field Trial.

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## References

- 1. pomais.com [pomais.com]
- 2. [PDF] Ethametsulfuron-methyl ( SALSA TM 75 WG )-a new active and the first post-emergent herbicide that controls Brassica and Geranium species in oilseed rape | Semantic Scholar [semanticscholar.org]
- 3. Ethametsulfuron-methyl | C<sub>15</sub>H<sub>18</sub>N<sub>6</sub>O<sub>6</sub>S | CID 91756 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. AICC conference: New oilseed rape herbicide on the way - Farmers Weekly [fwi.co.uk]
- 5. Ethametsulfuron methyl metabolism and crop selectivity in spring oilseed rape (Brassica napus L.) [agris.fao.org]
- 6. epa.gov [epa.gov]
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